

CAS number 42268-68-8 properties and hazards

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An In-depth Technical Guide to CAS Number 42268-68-8

Chemical Identification and Overview

The compound identified by CAS number 42268-68-8 is N-prop-2-ynylprop-2-en-1-amine.[1][2] It is also commonly referred to as Allyl-prop-2-ynyl-amine or N-allylpropargylamine.[2][3][4] This secondary amine features both an allyl group (prop-2-en-1-yl) and a propargyl group (prop-2-yn-1-yl) attached to the nitrogen atom. Its unique structure, containing two reactive unsaturated hydrocarbon moieties, makes it a valuable intermediate in chemical synthesis and a subject of interest in biological research.[3][5]

The free base form is registered under CAS number 42268-68-8, while its hydrochloride salt is identified by CAS number 1158414-22-2.[3] This guide focuses on the properties and hazards of the free base, N-prop-2-ynylprop-2-en-1-amine.

Physicochemical Properties

The fundamental physical and chemical properties of N-prop-2-ynylprop-2-en-1-amine are summarized below. This data is essential for its proper handling, storage, and application in experimental settings.



Property	Value	Reference
Molecular Formula	C ₆ H ₉ N	[1][2]
Molecular Weight	95.14 g/mol	[1][2][3]
Density	0.825 g/cm ³	[1][3]
Boiling Point	130.8°C at 760 mmHg 48- 50°C at 37 mmHg	[1][3]
Flash Point	24.8°C	[1]
LogP	0.78610	[1]
Refractive Index	1.45	[1]
SMILES	C=CCNCC#C	[2][3]
InChIKey	RGVPSBWHTNATMF- UHFFFAOYSA-N	[2][3]

Hazards and Toxicological Profile

Understanding the hazards associated with N-prop-2-ynylprop-2-en-1-amine is critical for ensuring laboratory safety. While comprehensive toxicological data is limited, the available information indicates that it is a hazardous substance requiring careful handling.[4][6]

GHS Classification

The substance is classified under the Globally Harmonized System (GHS) with the following primary hazards.



Hazard Class	Hazard Statement Code	Description
Flammable Liquids	H225	Highly flammable liquid and vapor
Acute Toxicity, Oral	H302	Harmful if swallowed
Acute Toxicity, Dermal	H312	Harmful in contact with skin
Acute Toxicity, Inhalation	H332	Harmful if inhaled
Skin Corrosion/Irritation	H314 / H315	Causes severe skin burns and eye damage / Causes skin irritation
Serious Eye Damage/Irritation	H319	Causes serious eye irritation

Note: There is variability in the reported skin/eye hazard classifications, ranging from irritation (H315/H319) to severe corrosion (H314).[6][7] Users should handle the substance with precautions suitable for the most severe classification.

Safety and Handling

Proper personal protective equipment (PPE) and engineering controls are mandatory when working with this chemical.



Aspect	Recommendation	Reference
Ventilation	Handle in a well-ventilated place, preferably within a chemical fume hood.	[4]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[4]
Skin Protection	Wear fire/flame resistant and impervious clothing. Chemical-resistant gloves are required.	[4]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges.	[4]
Hygiene	Wash hands thoroughly before and after use. Do not eat, drink, or smoke in the work area.	[4]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep refrigerated to maintain product quality.	[4][8]
Incompatibilities	Strong oxidizing agents, acids, bases, alcohols, amines, copper, and water.	[8]

First Aid Measures

In case of exposure, immediate first aid is crucial.

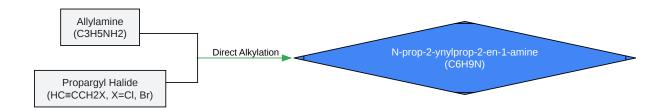


Exposure Route	First Aid Procedure	Reference
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	[4]
Skin Contact	Immediately take off all contaminated clothing. Wash off with soap and plenty of water. Seek medical attention.	[4]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[4]

Synthesis and Experimental Workflows Synthesis Pathway

A common method for the preparation of N-prop-2-ynylprop-2-en-1-amine is through the direct alkylation of allylamine.[3] This involves reacting allylamine with a propargyl halide, such as 3-bromopropyne or 3-chloropropyne.[1]





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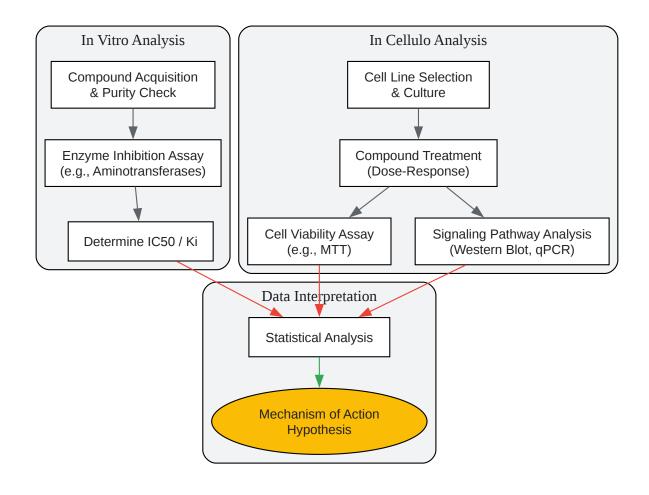
Direct Alkylation Synthesis of N-prop-2-ynylprop-2-en-1-amine.

Experimental Protocols and Biological Activity

While specific experimental protocols for the free base (CAS 42268-68-8) are not detailed in the available literature, research on its hydrochloride salt provides insights into its potential biological activity.[3] Studies suggest it can modulate enzyme activities, potentially by forming Schiff bases with aminotransferases, and affect cellular signaling pathways, which can alter gene expression and metabolic processes.[3]

Researchers investigating the biological effects of this compound would typically follow a multistage workflow to characterize its mechanism of action.





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